

A Technical Guide to Tetrachloroauric Acid (HAuCl₄)

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Compound of Interest

Compound Name: AuCl₄H

Cat. No.: B1144306

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This guide provides an in-depth overview of Tetrachloroauric Acid (HAuCl₄), a pivotal compound in various scientific and developmental applications, including the synthesis of gold-based nanomaterials. This document outlines its key chemical properties and provides a procedural context for its application in nanotechnology.

Chemical and Physical Properties

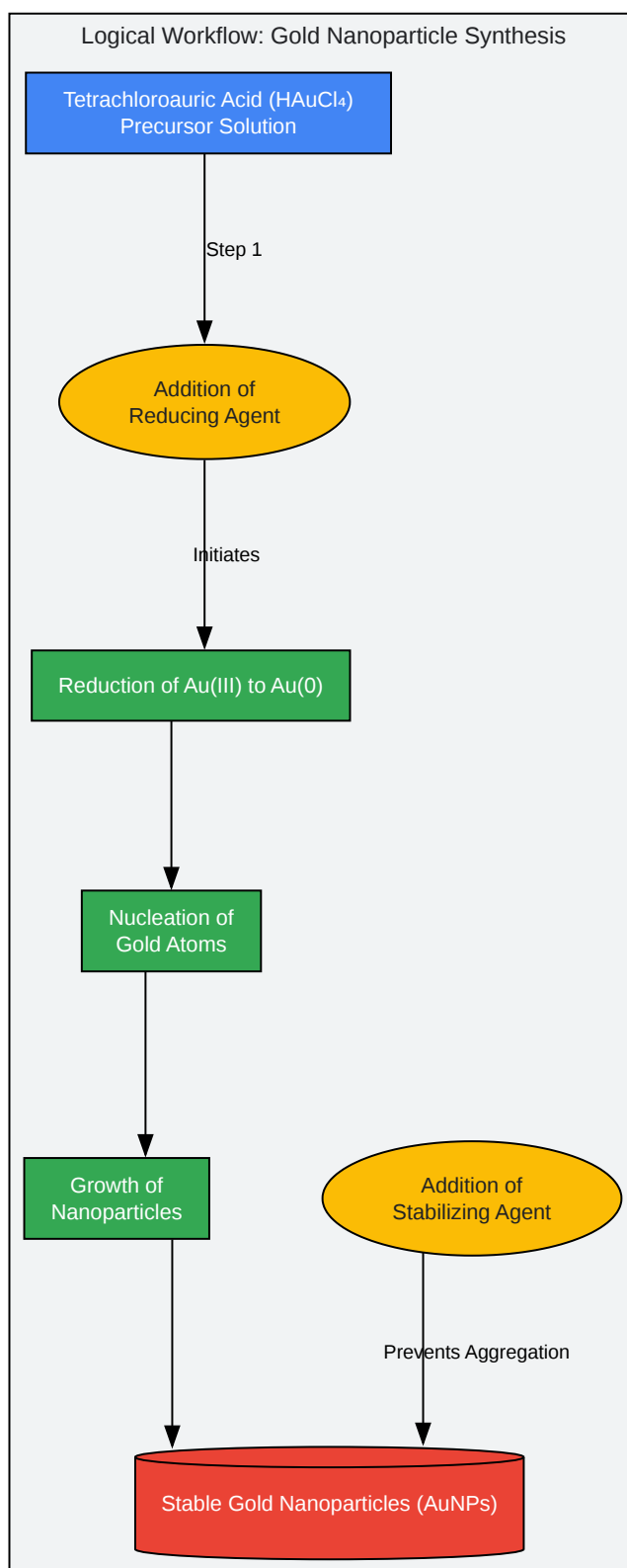
Tetrachloroauric acid, also known as chloroauric acid, is an inorganic compound that serves as the most common precursor for the synthesis of gold nanoparticles and other gold compounds. It is typically available in its anhydrous form or as a hydrate. The properties of both the anhydrous and trihydrate forms are summarized below for easy comparison.

Property	Anhydrous Tetrachloroauric Acid	Tetrachloroauric Acid Trihydrate
Molecular Formula	HAuCl_4 [1] [2] [3]	$\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$ [4]
CAS Number	16903-35-8 [1] [2] [3] [5] [6] [7]	16961-25-4 [1] [4]
Molecular Weight	339.79 g/mol [2] [5] [8] [6] [9]	393.83 g/mol [4]
Synonyms	Chloroauric acid, Hydrogen tetrachloroaurate(III) [2] [7]	-
Appearance	Yellow to orange solid [6]	Yellow, needle-like crystals [7] [10]
Solubility	Soluble in water, alcohol, and ether [7] [10]	Soluble in water [4]

Application in Gold Nanoparticle Synthesis: A Logical Workflow

Tetrachloroauric acid is extensively used as a precursor for the synthesis of gold nanoparticles (AuNPs). The general process involves the reduction of Au(III) ions from HAuCl_4 in a solution to form neutral gold atoms (Au^0), which then nucleate and grow into nanoparticles. A variety of reducing agents and stabilizing agents can be used to control the size and shape of the resulting nanoparticles.

Below is a diagram illustrating the logical workflow of this synthesis process.



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Caption: Logical workflow for the synthesis of gold nanoparticles from a tetrachloroauric acid precursor.

Experimental Protocol: Synthesis of Citrate-Stabilized Gold Nanoparticles

The following is a generalized protocol for the synthesis of citrate-stabilized gold nanoparticles, a common method employed in many research laboratories.

1. Materials:

- Tetrachloroauric acid (HAuCl_4)
- Sodium citrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$)
- Deionized water

2. Procedure:

- Prepare a 1 mM solution of HAuCl_4 in deionized water.
- Heat the HAuCl_4 solution to a boil while stirring.
- To the boiling solution, rapidly add a 1% solution of sodium citrate. The volume of sodium citrate added will influence the final particle size.
- Continue heating and stirring the solution. A color change from yellow to blue and then to a deep red indicates the formation of gold nanoparticles.
- Once the color is stable, remove the solution from the heat and continue stirring until it cools to room temperature.
- The resulting colloidal solution contains citrate-stabilized gold nanoparticles.

Note: This protocol is a general guideline. The concentration of reactants, the ratio of citrate to gold, and the reaction temperature can all be varied to control the size and properties of the synthesized nanoparticles.

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- To cite this document: BenchChem. [A Technical Guide to Tetrachloroauric Acid (HAuCl₄)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144306#aucl4h-cas-number-and-molecular-weight]

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